

# Proper Handling and Storage of 1,1-Dibromocyclohexane: A Technical Guide

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## Compound of Interest

Compound Name: **1,1-Dibromocyclohexane**

Cat. No.: **B1633860**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the proper handling, storage, and safety precautions for **1,1-Dibromocyclohexane**. The information is intended to support laboratory personnel in minimizing risks and ensuring a safe working environment. Due to the limited availability of a specific safety data sheet for **1,1-Dibromocyclohexane**, this guide supplements available data with general best practices for handling halogenated organic compounds.

## Chemical and Physical Properties

**1,1-Dibromocyclohexane** is a geminal dihalide with the molecular formula  $C_6H_{10}Br_2$ . Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Value	Reference
Molecular Weight	241.95 g/mol	<a href="#">[1]</a>
Boiling Point	207.7 °C at 760 mmHg	<a href="#">[1]</a>
Density	Not available	
Flash Point	80.8 °C	<a href="#">[1]</a>
Vapor Pressure	0.319 mmHg at 25 °C	<a href="#">[1]</a>
Appearance	Not available	
Solubility	Insoluble in water.	<a href="#">[2]</a>

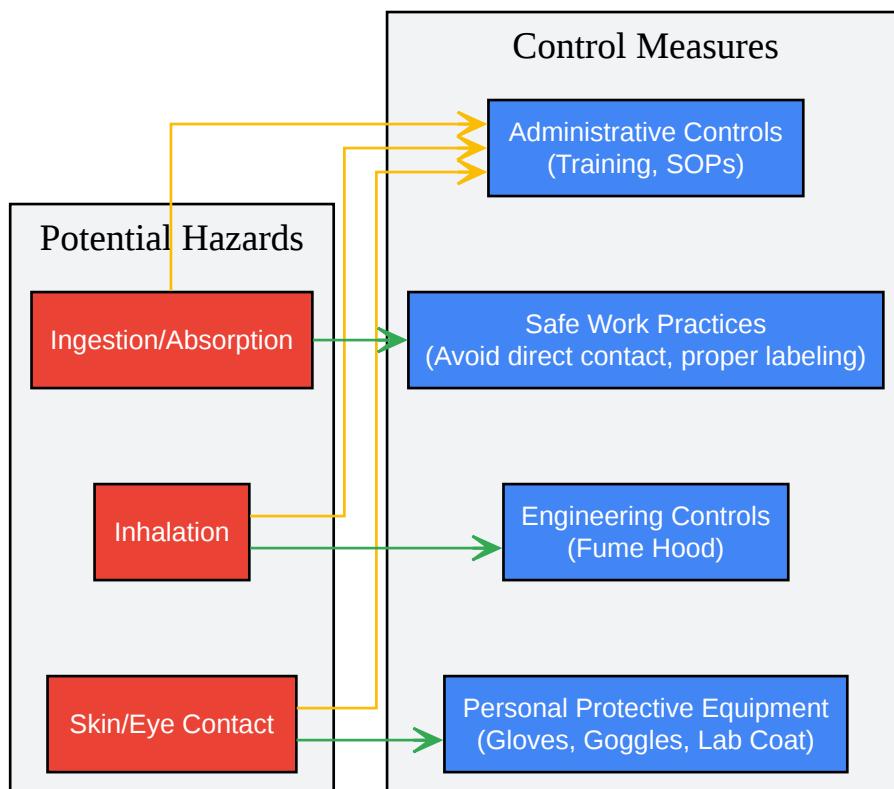
## Hazard Identification and Control

While a specific hazard classification for **1,1-Dibromocyclohexane** is not readily available, it should be handled with the same precautions as other organobromine compounds, which can be irritating and harmful.

### Potential Hazards:

- Skin and Eye Irritation: Direct contact can cause irritation.
- Respiratory Tract Irritation: Inhalation of vapors may cause irritation.
- Toxicity: While specific toxicity data is unavailable, many halogenated organic compounds are toxic if ingested or absorbed through the skin.

### Hazard Control Measures:



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Caption: Hazard Identification and Control Measures.

## Safe Handling and Storage Procedures

Adherence to strict handling and storage protocols is crucial to prevent exposure and accidents.

## Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are mandatory.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) should be worn. Gloves must be inspected before use and disposed of properly after handling.
- Body Protection: A laboratory coat must be worn.

## Engineering Controls

- All work with **1,1-Dibromocyclohexane** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.

## General Handling Practices

- Avoid direct contact with skin and eyes.
- Avoid inhalation of vapors.
- Wash hands thoroughly after handling.
- Ensure all containers are properly labeled.

## Storage

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.<sup>[3]</sup>

## Experimental Protocols

### Synthesis of 1,1-Dibromocyclohexane

A common method for the synthesis of **1,1-Dibromocyclohexane** involves the reaction of cyclohexanone with a brominating agent. While a detailed, peer-reviewed protocol specifically for **1,1-Dibromocyclohexane** is not readily available in the searched literature, a general procedure can be inferred from related syntheses. One possible route involves the use of phosphorus pentabromide.

Disclaimer: The following is a generalized, theoretical procedure and should be thoroughly evaluated and optimized by a qualified chemist before execution.

Objective: To synthesize **1,1-Dibromocyclohexane** from cyclohexanone.

Materials:

- Cyclohexanone

- Phosphorus pentabromide ( $PBr_5$ )
- Anhydrous solvent (e.g., dichloromethane)
- Ice bath
- Stirring apparatus
- Separatory funnel
- Drying agent (e.g., anhydrous magnesium sulfate)
- Rotary evaporator

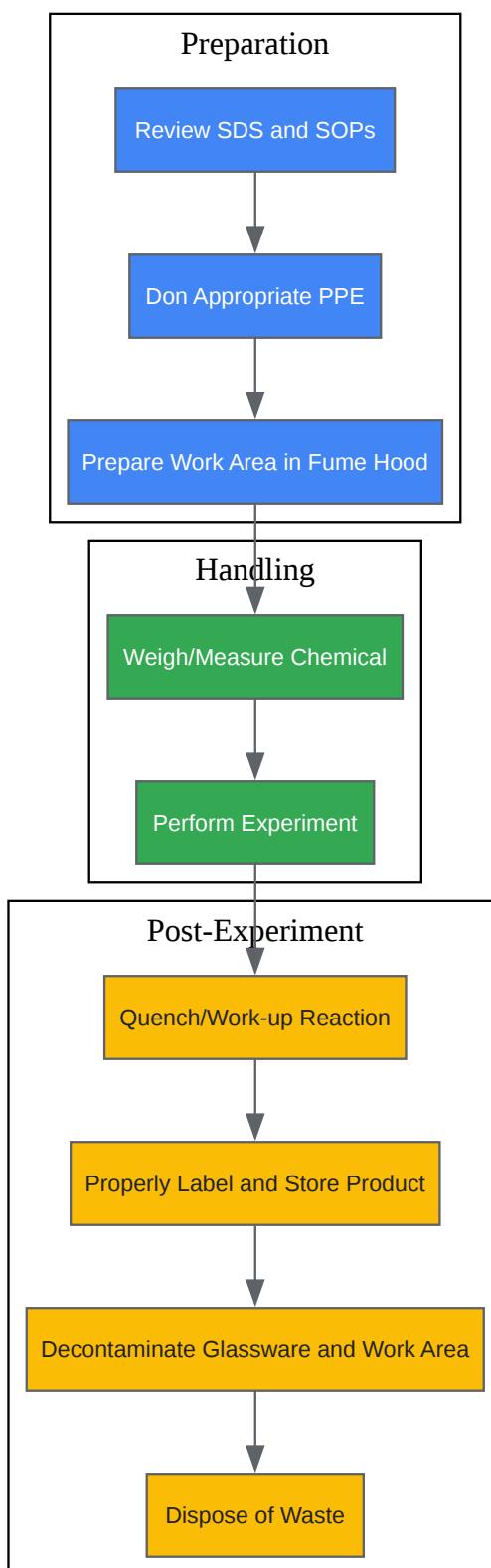
**Procedure:**

- In a fume hood, equip a round-bottom flask with a stir bar and a dropping funnel.
- Charge the flask with cyclohexanone dissolved in an anhydrous solvent.
- Cool the flask in an ice bath.
- Slowly add a solution of phosphorus pentabromide in the same solvent to the cooled, stirring solution of cyclohexanone.
- After the addition is complete, allow the reaction to stir at a low temperature for a specified time, monitoring the reaction progress by a suitable method (e.g., TLC).
- Upon completion, quench the reaction by carefully adding it to a beaker of ice water.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with the organic solvent.
- Combine the organic layers and wash with a saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over an anhydrous drying agent.

- Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude **1,1-Dibromocyclohexane**.
- Purify the product as necessary (e.g., by distillation).

## Workflow for Safe Handling of **1,1-Dibromocyclohexane**

The following diagram outlines a logical workflow for the safe handling of **1,1-Dibromocyclohexane** in a laboratory setting.



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Caption: Safe Handling Workflow for **1,1-Dibromocyclohexane**.

## Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- Spills: In case of a spill, evacuate the area. Wear appropriate PPE and contain the spill with an inert absorbent material. Collect the material into a suitable container for disposal.

This technical guide is intended to provide a foundation for the safe handling and storage of **1,1-Dibromocyclohexane**. It is imperative that all laboratory personnel consult all available safety literature and adhere to their institution's safety protocols.

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## References

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